Section 1: Core Physicochemical Properties and Structural Identity

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Compound of Interest		
Compound Name:	*Calcium perrhenate*	
CAS No.:	*13768-54-2*	
Cat. No.:	*B079926*	Get Quote

Calcium perrhenate is an inorganic salt that combines the alkaline earth metal calcium with the perrhenate anion, which features rhenium in its highest +7 oxidation state. Its primary significance in advanced research, particularly in fields related to nuclear medicine, stems from the chemical similarities between the perrhenate (ReO_4^-) and pertechnetate (TcO_4^-) anions. This allows **calcium perrhenate** to serve as an excellent, non-radioactive surrogate for studying technetium-based compounds.[1]

The compound is typically a white, crystalline powder.[2] It is characterized as being highly insoluble in water and will convert to its oxide form upon heating.[3]

Quantitative Data Summary

A consolidated summary of the key physicochemical properties of **calcium perrhenate** is presented below.

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Property	Value	Source(s)
Chemical Formula	$Ca(ReO_4)_2$	[2][3]
Molecular Weight	540.49 g/mol	[2][3][4]
IUPAC Name	calcium;oxido(trioxo)rhenium	[3][4]
CAS Number	13768-54-2	[2][4]
Appearance	White crystalline powder/solid	[2][3]
Crystal Structure	Framework of vertex-sharing CaO_8 and ReO_4 polyhedra	[5]
Solubility	Highly insoluble in water	[3]
Synonyms	Calcium Rhenium Oxide, Calcium bis[oxido(trioxo)rhenium]	[2][3]

Section 2: Synthesis of **Calcium Perrhenate**: A Methodological Approach

The synthesis of high-purity **calcium perrhenate** is crucial for its use in research, where contaminants could interfere with experimental results. While various methods exist, a common and reliable approach involves the neutralization of perrhenic acid with a suitable calcium salt, followed by precipitation.

The foundational chemistry for producing perrhenate salts often begins with the oxidation of rhenium metal or its oxides using nitric acid to form perrhenic acid ($HReO_4$).[6] This acid can then be carefully neutralized.

Experimental Protocol: Laboratory-Scale Synthesis via Neutralization

This protocol outlines a self-validating process designed to yield high-purity, anhydrous $Ca(ReO_4)_2$. The causality behind each step is explained to provide a deeper understanding.

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- Preparation of Perrhenic Acid ($HReO_4$):
  - Step 1.1: In a fume hood, carefully add 10 g of rhenium (Re) powder to 100 mL of 30-40% nitric acid (HNO_3) in a 250 mL Erlenmeyer flask.
  - Causality: Nitric acid is a strong oxidizing agent that converts the rhenium metal (oxidation state 0) to perrhenic acid, where rhenium is in the +7 oxidation state. The reaction can be vigorous and produces toxic nitrogen oxides, necessitating a well-ventilated area.
- Neutralization and Precipitation:
  - Step 2.1: Slowly add a stoichiometric amount of high-purity calcium carbonate ($CaCO_3$) powder to the perrhenic acid solution while stirring continuously.
  - Causality: Calcium carbonate is used as the calcium source. It reacts with the acid in a neutralization reaction to form **calcium perrhenate**, water, and carbon dioxide gas. Adding it slowly prevents excessive foaming from the CO_2 evolution. The reaction is: $2\ HReO_4(aq) + CaCO_3(s) \rightarrow Ca(ReO_4)_2(aq) + H_2O(l) + CO_2(g)$.
- Isolation and Purification:
  - Step 3.1: Gently heat the resulting solution to approximately 80-90°C to drive the reaction to completion and reduce the solubility of the product.
  - Step 3.2: Allow the solution to cool slowly to room temperature, then place it in an ice bath to maximize the precipitation of **calcium perrhenate**.
  - Step 3.3: Collect the white precipitate by vacuum filtration using a Büchner funnel.
  - Step 3.4: Wash the precipitate with three portions of ice-cold deionized water to remove any soluble impurities, followed by a final wash with acetone to facilitate drying.
  - Causality: The washing steps are critical for purity. Cold water minimizes product loss due to dissolution, while acetone, being highly volatile, helps to remove water and speeds up the drying process.
- Drying:

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- Step 4.1: Dry the purified **calcium perrhenate** in a vacuum oven at 110-120°C for at least 4 hours to remove any residual water and obtain the anhydrous form.
- Causality: Using a vacuum oven allows for drying at a lower temperature than would be required at atmospheric pressure, preventing any potential decomposition of the product.

Visualization of the Synthesis Workflow

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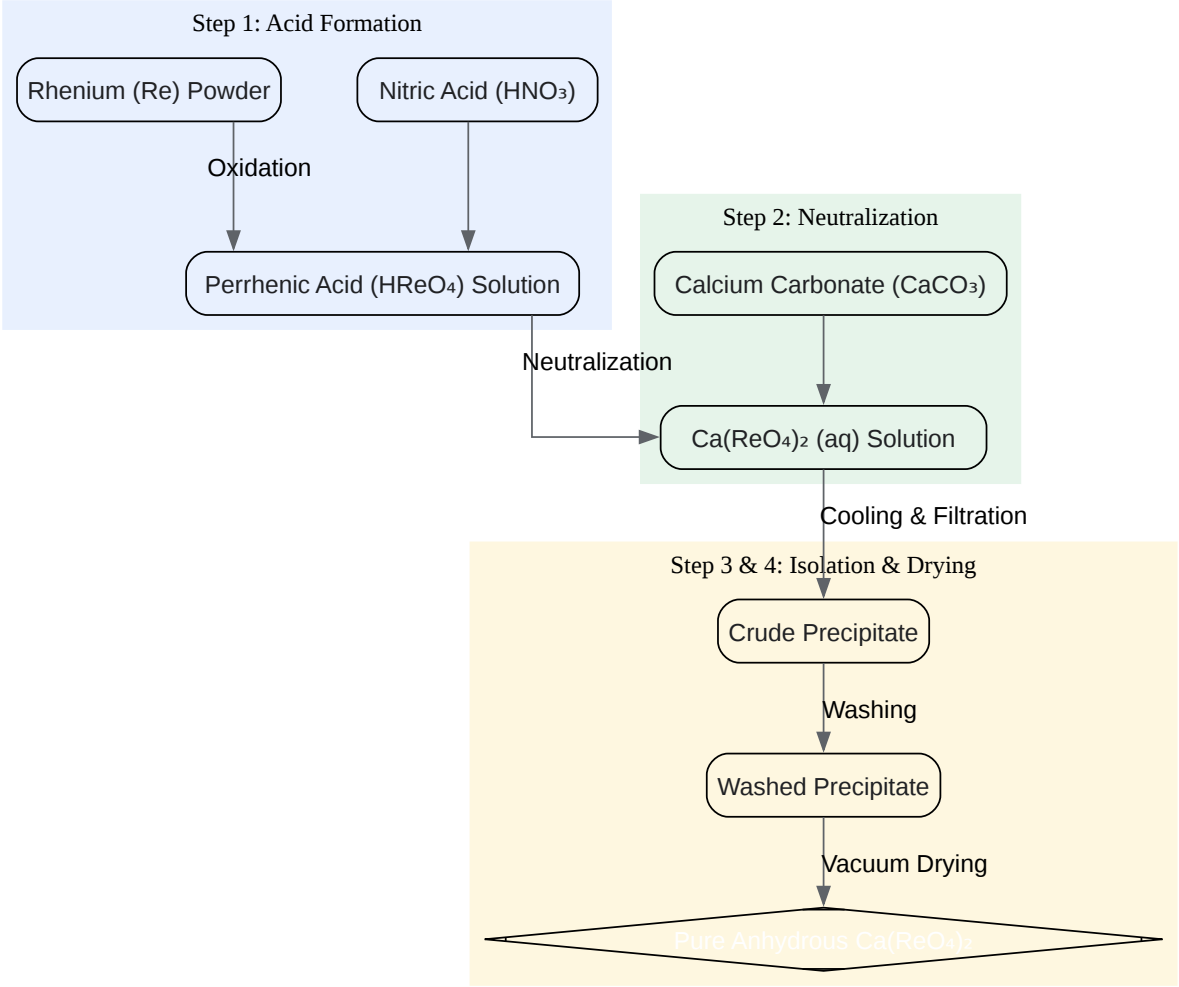

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Caption: Workflow for the synthesis of **Calcium Perrhenate**.

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Section 3: Analytical Characterization for Quality Assurance

To ensure the synthesized material meets the required standards for research, a multi-step analytical validation is necessary.

- Powder X-Ray Diffraction (PXRD): This is the primary technique for confirming the crystalline phase and purity of the final product. The resulting diffraction pattern should match known patterns for anhydrous $Ca(ReO_4)_2$.
- Inductively Coupled Plasma (ICP) Analysis: ICP-OES or ICP-MS is used to determine the elemental composition. This analysis validates the stoichiometric ratio of calcium to rhenium, confirming the chemical formula.
- Fourier-Transform Infrared (FTIR) Spectroscopy: This technique is used to identify the characteristic vibrational frequencies of the perrhenate (ReO_4^-) anion, providing further confirmation of the compound's identity.

Protocol: Sample Preparation for ICP-OES/MS Analysis

Accurate elemental analysis is contingent on proper sample digestion.

- Step 1: Accurately weigh approximately 50 mg of the dried $Ca(ReO_4)_2$ powder into a clean Teflon digestion vessel.
- Step 2: Add 5 mL of trace-metal grade aqua regia (a 3:1 mixture of hydrochloric acid and nitric acid) to the vessel in a fume hood.
- Step 3: Securely cap the vessel and place it in a microwave digestion system. Ramp the temperature to 200°C over 15 minutes and hold for an additional 20 minutes.
    - Causality: Microwave-assisted acid digestion provides the energy required to break down the sample matrix completely, ensuring all elements are solubilized for accurate analysis.
- Step 4: After cooling, carefully uncap the vessel and quantitatively transfer the clear solution to a 50 mL volumetric flask.

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- Step 5: Dilute to the mark with 18 MΩ·cm deionized water and mix thoroughly. The sample is now ready for analysis by ICP-OES or ICP-MS.

Section 4: Field Insight: **Calcium Perrhenate** in Radiopharmaceutical Development

While **calcium perrhenate** does not have direct therapeutic applications, its value to drug development professionals, especially in oncology and medical imaging, is immense. Its role is that of a stable chemical analog for radioactive technetium.

The Surrogate Principle: The perrhenate ion (ReO_4^-) is nearly identical in size, shape (tetrahedral), and charge to the pertechnetate ion ($^{99m}TcO_4^-$).[1][6] The technetium-99m (^{99m}Tc) isotope is the most widely used radionuclide in diagnostic nuclear medicine. Developing new ^{99m}Tc-based imaging agents requires extensive chemical experimentation to create stable complexes that can be targeted to specific tissues or tumors.

The Advantage: Handling radioactive materials is expensive, highly regulated, and requires specialized facilities. By using $Ca(ReO_4)_2$, researchers can:

- Develop and optimize complexation and chelation chemistry.
- Study the stability and kinetics of novel drug formulations.
- Perform structural analysis (e.g., X-ray crystallography) on the final compound.
- Screen libraries of potential ligands.

This entire discovery and optimization phase can be conducted in a standard chemistry laboratory. Once a promising formulation is developed using rhenium, the knowledge is directly transferable to the synthesis of the final ^{99m}Tc analog for preclinical and clinical testing. This dramatically accelerates the research timeline and reduces costs.

Diagram: Surrogate Role in Radiopharmaceutical Workflow

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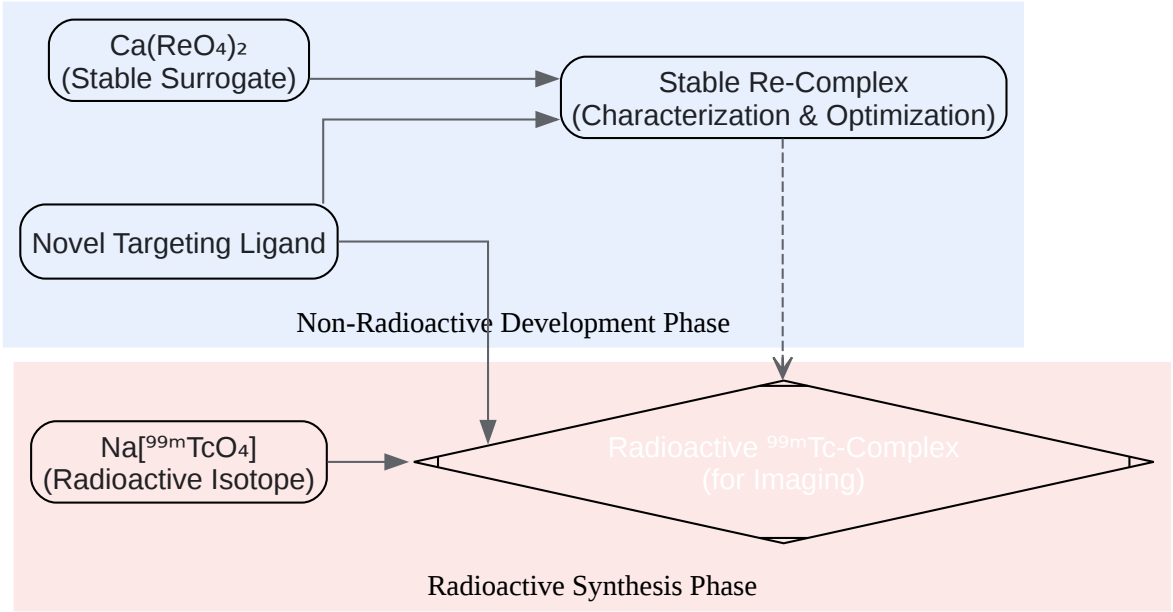

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Caption: Use of $Ca(ReO_4)_2$ as a stable surrogate in drug discovery.

Section 5: Safety, Handling, and Storage

As a strong oxidizing agent, **calcium perrhenate** must be handled with care. Adherence to safety protocols is non-negotiable for ensuring a self-validating and safe experimental environment.

- Hazard Identification:
  - Oxidizer (H272): May intensify fire; do not store near combustible materials.[2][4]
  - Irritant (H315, H319, H335): Causes skin and serious eye irritation. May cause respiratory irritation.[2][4]

Protocol for Safe Handling and Storage

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- Personal Protective Equipment (PPE): Always wear safety goggles with side shields, a lab coat, and nitrile gloves when handling the compound.
- Handling: Handle only inside a chemical fume hood to avoid inhalation of the powder.[7] Avoid generating dust.[8][9] Keep away from heat and all sources of ignition.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area.[8] The storage area should be separate from combustible materials, reducing agents, and strong acids.
- Spill Response: In case of a spill, sweep up the solid material carefully, avoiding dust creation. Place it in a designated, labeled waste container. Do not mix with other waste.
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations for oxidizing inorganic compounds.

Conclusion

Calcium perrhenate is more than a simple inorganic salt; it is a vital tool for innovation in materials science and medicine. Its primary value lies in its role as a high-fidelity, non-radioactive surrogate for technetium, enabling researchers to push the boundaries of radiopharmaceutical design with greater safety, efficiency, and speed. A thorough understanding of its synthesis, analytical validation, and safe handling is paramount to leveraging its full potential in the laboratory.

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